

minimizing byproduct formation in o-Xylene reactions

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Compound of Interest

Compound Name: o-Xylene

Cat. No.: B7882435

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Technical Support Center: o-Xylene Reactions

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize byproduct formation in reactions involving **o-xylene**.

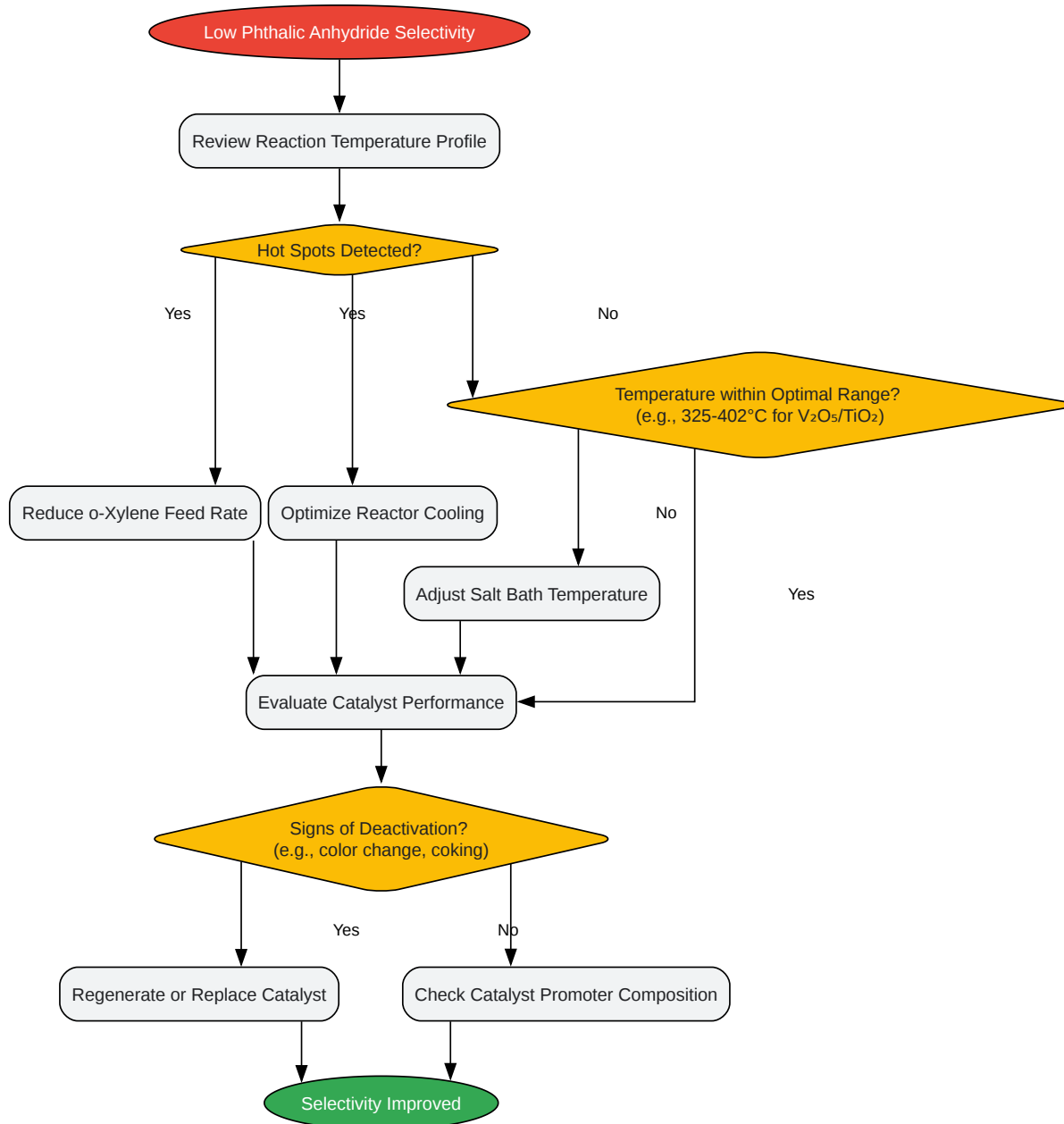
I. Troubleshooting Guides

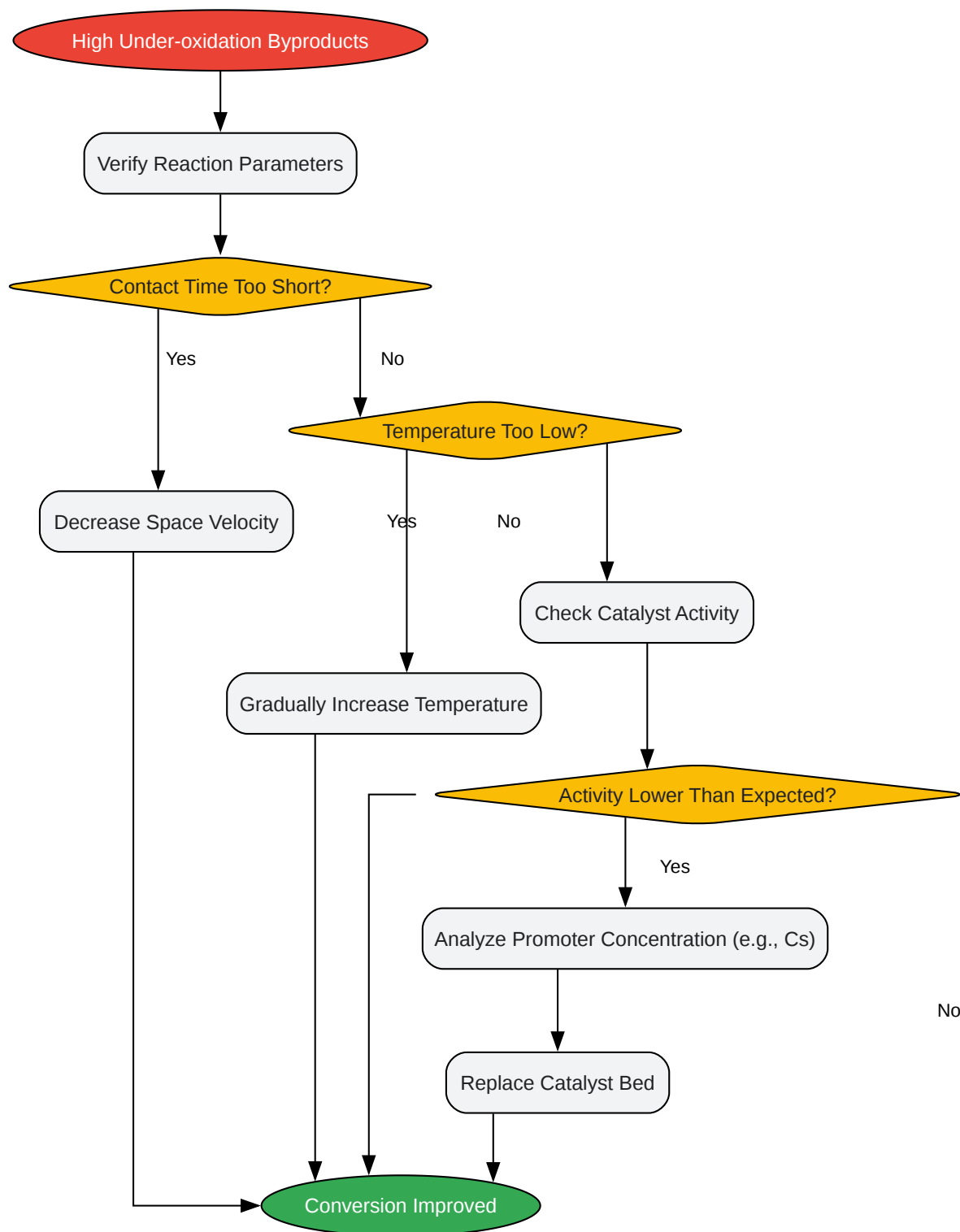
A. Oxidation of o-Xylene to Phthalic Anhydride

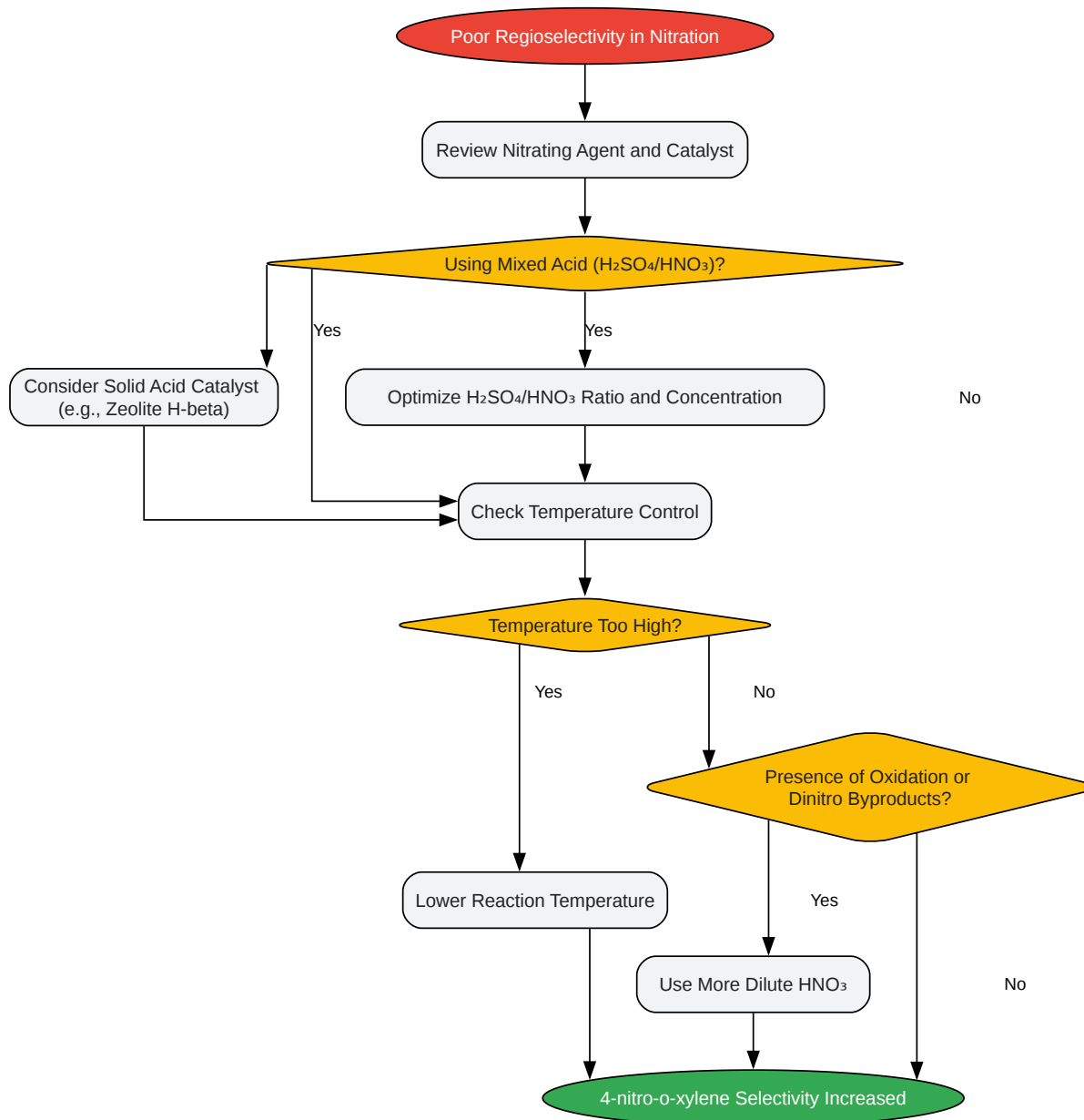
Issue 1: Low Selectivity for Phthalic Anhydride and High Levels of Over-oxidation Products (Maleic Anhydride, CO, CO₂)

This is a common issue often related to reaction temperature and catalyst performance.

Troubleshooting Workflow:







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